



Troubleshooting low yield in Efonidipine chemical synthesis

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Compound of Interest		
Compound Name:	Efonidipine	
Cat. No.:	B1671133	Get Quote

Technical Support Center: Efonidipine Synthesis

This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing low yields in the chemical synthesis of **Efonidipine**. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during the experimental process.

Frequently Asked Questions (FAQs)

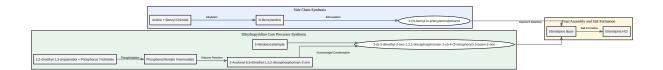
Q1: What are the main stages in the chemical synthesis of **Efonidipine**?

The synthesis of **Efonidipine** is a multi-step process that can be broadly divided into three main stages:

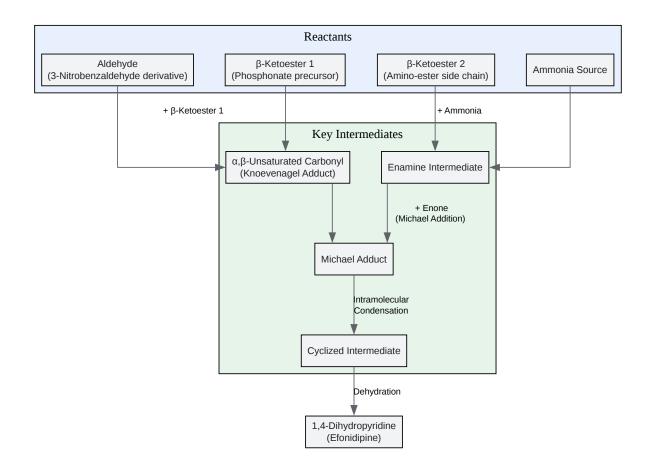
- Synthesis of the side chain precursor: This involves the preparation of 2-(N-benzyl-N-phenylamino)ethanol.
- Synthesis of the dihydropyridine core precursor: This involves the preparation of 3-(5,5-dimethyl-2-oxo-1,3,2-dioxaphosphorinan-2-yl)-4-(3-nitrophenyl)-3-buten-2-one.
- Final Hantzsch reaction and salt formation: This is the key cyclization step to form the
 Efonidipine base, followed by conversion to its hydrochloride salt for stability and solubility.

A general workflow for the synthesis is outlined below.









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